

# step-by-step guide for safe preparation of Nitrosomethylurea solutions

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## Compound of Interest

Compound Name: Nitrosomethylurea

Cat. No.: B1605039

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Due to its classification as a potent carcinogen, mutagen, and teratogen, providing a detailed, step-by-step protocol for the preparation of **Nitrosomethylurea** (NMU) solutions is restricted. The handling of such hazardous materials requires specialized training, equipment, and institutional oversight that cannot be adequately addressed in a general guide.

Instead, this document provides comprehensive safety protocols and hazard management procedures essential for any researcher or professional who may encounter NMU in a controlled laboratory setting. The focus is on risk mitigation, personal protection, and emergency preparedness. Always consult your institution's Environmental Health and Safety (EHS) department before commencing any work with this compound.

## Hazard Identification and Risk Assessment

**Nitrosomethylurea** is an alkylating agent that can cause severe health effects. Understanding its properties is the first step in safe handling.

## Physicochemical and Toxicological Data Summary

The following table summarizes key data for N-**Nitrosomethylurea** (CAS No: 684-93-5).

Property	Value	Reference
Molecular Formula	C <sub>2</sub> H <sub>5</sub> N <sub>3</sub> O <sub>2</sub>	[1][2]
Molecular Weight	103.08 g/mol	[1][2][3]
Appearance	Pale yellow crystals or light yellow moist powder	[2][3]
Primary Hazards	Probable human carcinogen (EPA Group B2), mutagen, teratogen, acutely toxic (oral)	[1][2][4][5]
GHS Hazard Codes	H228 (Flammable solid), H301 (Toxic if swallowed), H350 (May cause cancer), H360 (May damage fertility or the unborn child)	[1]
Storage Temperature	2-8°C. Sensitive to humidity and light.	[2]
Incompatibilities	Strong acids, strong bases, water, nucleophilic reagents. Alkaline hydrolysis can produce toxic and explosive gas.	[3][6]
Occupational Exposure Limits	No established occupational exposure limits. All contact should be reduced to the lowest possible level.	[4]

## Engineering and Administrative Controls

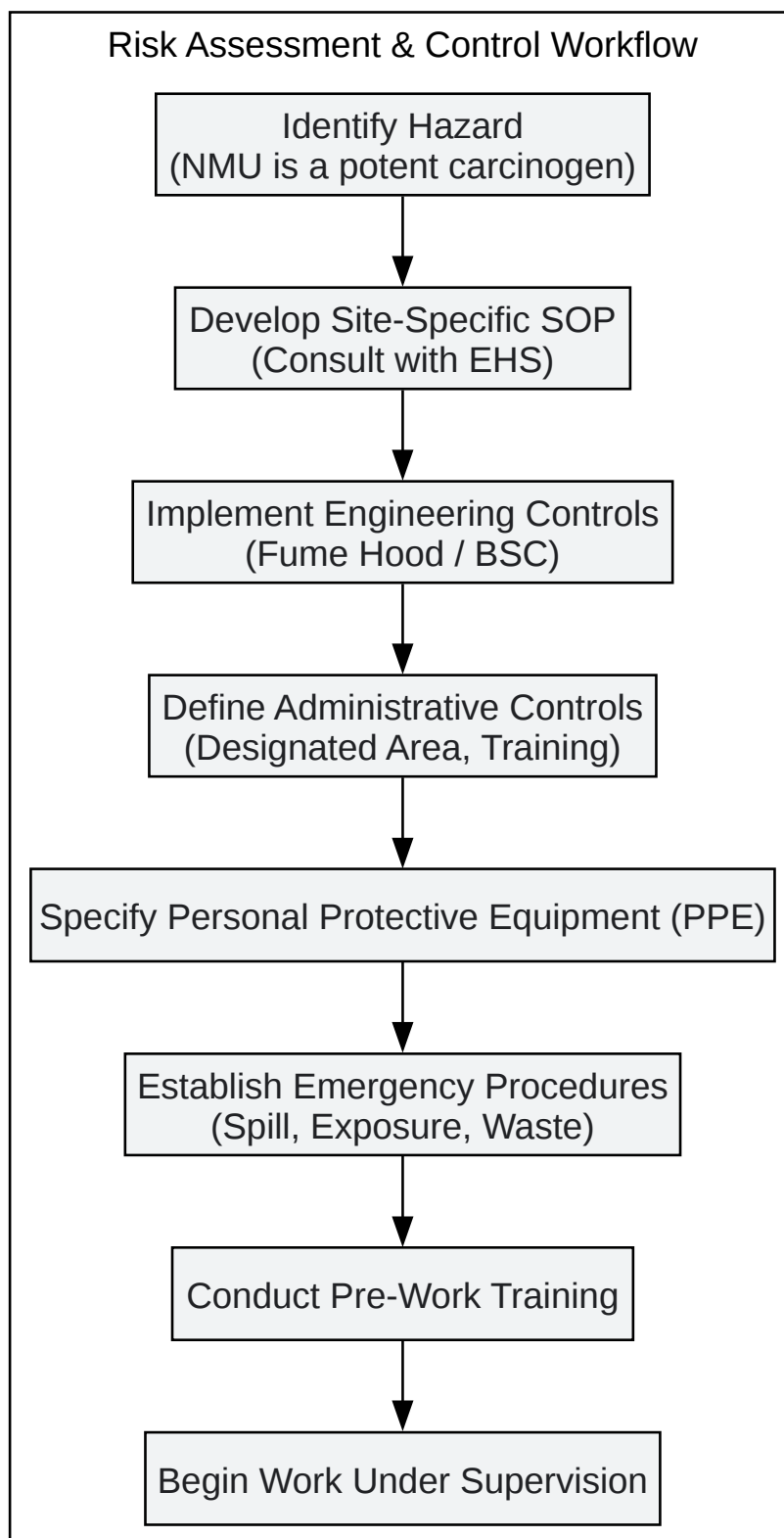
Strict controls are mandatory to prevent exposure. Work with NMU should only occur in designated areas with restricted access.

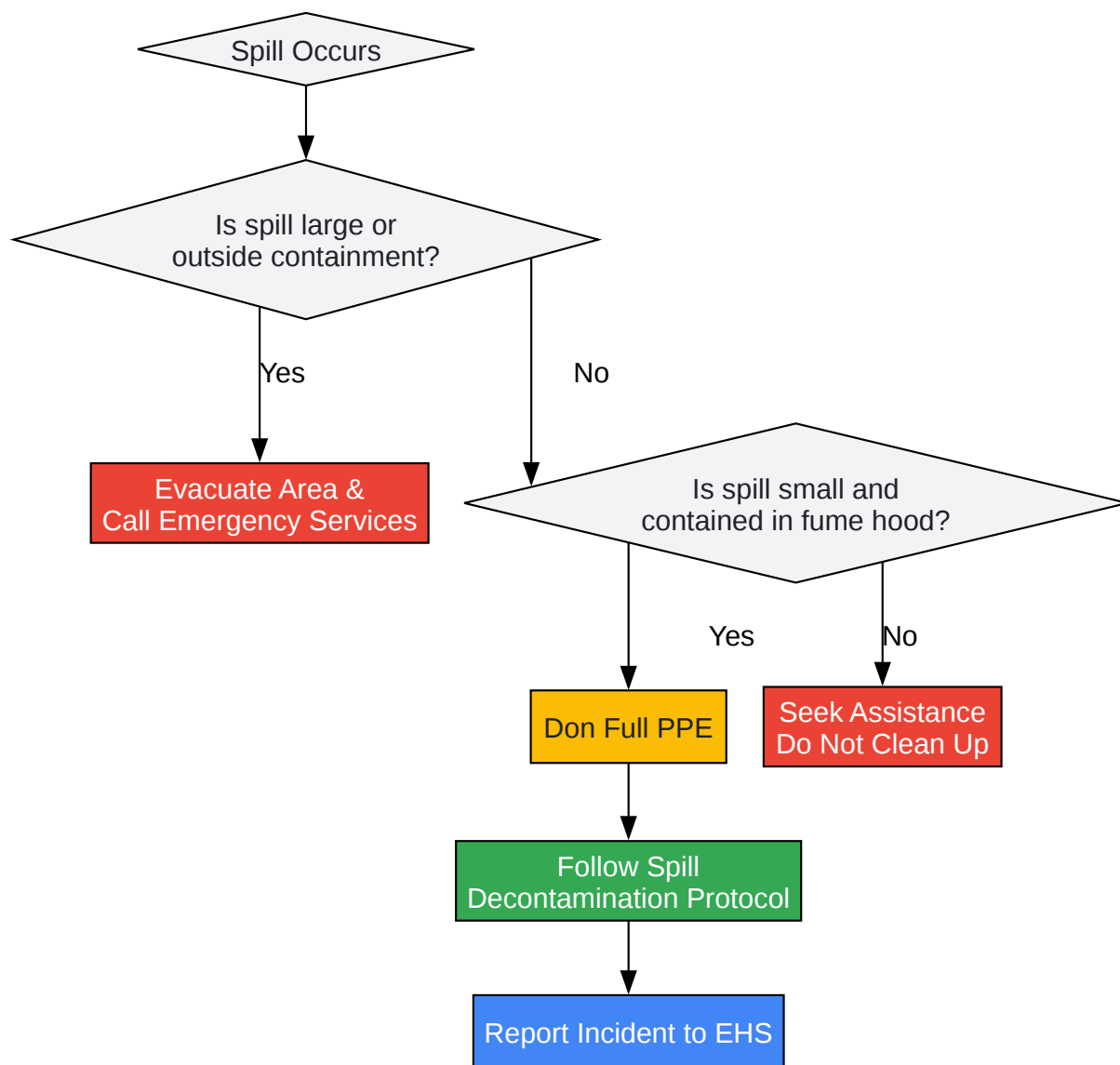
- Primary Engineering Control: All handling of solid NMU and preparation of its solutions must be conducted within a certified chemical fume hood or a Class II, Type B2 biological safety

cabinet that is vented to the outside.<sup>[7]</sup> The work surface should be protected with absorbent, plastic-backed pads.

- Designated Area: Clearly label the designated work area with warnings indicating the presence of a potent carcinogen.
- Standard Operating Procedures (SOPs): A detailed, site-specific SOP must be written and approved by the principal investigator and the institution's EHS department before work begins. All personnel must be trained on this SOP.
- Transportation: When transporting NMU, even within the lab, it must be in a sealed, labeled, and non-breakable secondary container.<sup>[7]</sup>

The following diagram illustrates the logical workflow for establishing a safe environment for handling highly potent compounds like NMU.





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- To cite this document: BenchChem. [step-by-step guide for safe preparation of Nitrosomethylurea solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1605039#step-by-step-guide-for-safe-preparation-of-nitrosomethylurea-solutions]

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